

# A Comparative Crystallographic Analysis of Novel Titanium(II) Chloride Adducts

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## Compound of Interest

Compound Name: *Titanium(II) chloride*

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This guide presents a comparative overview of the single-crystal X-ray crystallographic data for three novel **Titanium(II) chloride** adducts: trans-TiCl<sub>2</sub>(tmeda)<sub>2</sub>, trans-TiCl<sub>2</sub>(dmpe)<sub>2</sub>, and trans-TiCl<sub>2</sub>(py)<sub>4</sub>. The objective is to provide a comprehensive resource for researchers in inorganic chemistry and materials science, facilitating the structural comparison of these important low-valent titanium complexes. This document summarizes key crystallographic data in a structured table, provides detailed experimental protocols for their synthesis and crystallization, and illustrates the general experimental workflow.

## Comparative Crystallographic Data

The structural parameters of the three **Titanium(II) chloride** adducts, as determined by single-crystal X-ray diffraction, are summarized below. These complexes all exhibit a distorted octahedral coordination geometry around the titanium center with the chloride ligands in a trans configuration.

Parameter	trans-TiCl <sub>2</sub> (tmeda) <sub>2</sub> <a href="#">[1]</a>	trans-TiCl <sub>2</sub> (dmpe) <sub>2</sub>	trans-TiCl <sub>2</sub> (py) <sub>4</sub>
Crystal System	Monoclinic	Monoclinic	Tetragonal
Space Group	P2 <sub>1</sub> /n	P2 <sub>1</sub> /n	I4 <sub>1</sub> /acd
a (Å)	8.337(2)	9.423(5)	15.788(2)
b (Å)	10.930(2)	12.115(6)	15.788(2)
c (Å)	9.614(2)	10.053(5)	17.017(3)
α (°)	90	90	90
β (°)	113.63(3)	108.08(3)	90
γ (°)	90	90	90
V (Å <sup>3</sup> )	802.9(3)	1090.1(9)	4241.7
Z	2	2	8
Ti-Cl bond length (Å)	2.477(2)	2.458(1)	2.439(2)
Ti-N/P bond lengths (Å)	2.376(2), 2.382(2) (Ti-N)	2.628(1), 2.637(1) (Ti-P)	2.165(5) (Ti-N)
Cl-Ti-Cl angle (°)	180	180	180
N/P-Ti-N/P angle (°)	79.13(4), 100.87(4)	78.9(1), 101.1(1)	90 (avg)

## Experimental Protocols

### Synthesis and Crystallization of trans-TiCl<sub>2</sub>(tmeda)<sub>2</sub>

Under an inert argon atmosphere, TiCl<sub>3</sub>(THF)<sub>3</sub> (6.85 g) is dissolved in tetrahydrofuran (THF, 80 mL). To this solution, lithium granules (0.43 g) and N,N,N',N'-tetramethylethylenediamine (tmeda, 13.05 g) are added, causing a color change to dark green. The reaction mixture is stirred overnight, resulting in a brown suspension. The suspension is decanted to remove excess lithium and then diluted with THF (45 mL). The mixture is filtered over Celite, and the resulting dark brown filtrate is concentrated to approximately 70 mL. Filtration of this concentrated solution yields a light violet solid, which is washed with cold THF (-35 °C) and

dried under vacuum. Single crystals suitable for X-ray diffraction are obtained by cooling a concentrated THF solution of the product to  $-35\text{ }^{\circ}\text{C}$ .<sup>[1]</sup>

## Synthesis and Crystallization of trans-TiCl<sub>2</sub>(dmpe)<sub>2</sub>

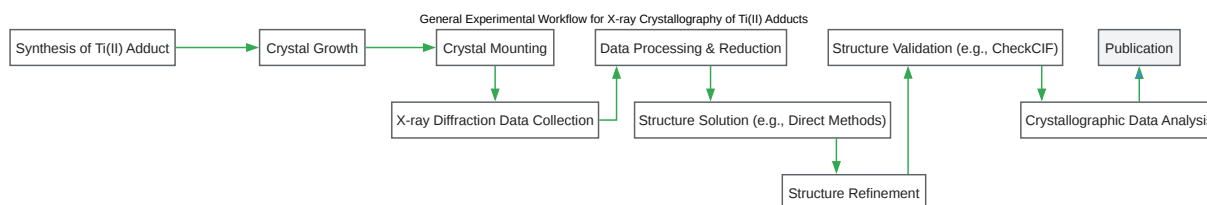
This complex can be prepared by the reduction of Ti(III) or Ti(IV) precursors in the presence of 1,2-bis(dimethylphosphino)ethane (dmpe). A typical procedure involves the reduction of TiCl<sub>3</sub> with magnesium in THF in the presence of a stoichiometric amount of dmpe. The resulting product is then recrystallized from a suitable solvent such as a mixture of THF and hexane to yield single crystals.

## Synthesis and Crystallization of trans-TiCl<sub>2</sub>(py)<sub>4</sub>

Titanium tetrachloride is reduced by metallic sodium in the presence of pyridine. The resulting yellowish product is then crystallized from dichloromethane to obtain single crystals suitable for X-ray analysis.

## Experimental Workflow for X-ray Crystallography

The general workflow for the characterization of these novel **Titanium(II) chloride** adducts by single-crystal X-ray crystallography is depicted in the following diagram.



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*General experimental workflow for X-ray crystallography.*

## Alternative Characterization Methods

While single-crystal X-ray diffraction provides definitive structural information, other spectroscopic techniques are crucial for the comprehensive characterization of these complexes in solution and the solid state.

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:**  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectroscopy can provide valuable insights into the ligand environment and the overall symmetry of the complex in solution. For phosphine adducts like  $\text{trans-TiCl}_2(\text{dmpe})_2$ ,  $^{31}\text{P}$  NMR is particularly informative.
- **Fourier-Transform Infrared (FT-IR) Spectroscopy:** FT-IR is instrumental in identifying the coordination of the ligands to the titanium center by observing shifts in the vibrational frequencies of characteristic functional groups upon complexation.
- **Magnetic Susceptibility Measurements:** As  $\text{Ti(II)}$  is a  $d^2$  ion, these complexes can be paramagnetic. Magnetic susceptibility measurements provide information about the electronic structure and the number of unpaired electrons. For instance,  $\text{trans-TiCl}_2(\text{dmpe})_2$  is reported to be paramagnetic with a triplet ground state.

The combined application of these techniques provides a powerful approach for the unambiguous characterization of novel titanium complexes.

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## References

- 1. researchgate.net [researchgate.net]
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